

# Cross-Validation of Experimental and Computational Studies on 4-Hydroxyquinoline: A Comparative Guide

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## Compound of Interest

Compound Name: 4-Hydroxyquinoline

Cat. No.: B3024213

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of experimental and computational findings on **4-Hydroxyquinoline**, a versatile heterocyclic compound with a wide range of biological activities. By cross-validating experimental data with computational predictions, we aim to offer a deeper understanding of its chemical properties, biological functions, and potential as a scaffold in drug discovery.

## Physicochemical and Photochemical Properties

**4-Hydroxyquinoline** (4HQ) exhibits interesting photochemical properties, including the formation of triplet states upon UV irradiation. The efficiency of this process is dependent on the pH of the solution, as demonstrated by experimental quantum yield measurements. Computational studies have provided insights into the electronic structure and stability of 4HQ and its tautomeric forms.

Table 1: Comparison of Experimental and Computational Photochemical Properties

Property	Experimental Value	Computational Method	Calculated Value
Triplet Quantum Yield ( $\Phi_T$ ) in acidic solution	30% <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>	-	-
Triplet Quantum Yield ( $\Phi_T$ ) in neutral solution	35% <a href="#">[1]</a> <a href="#">[2]</a>	-	-
Triplet Quantum Yield ( $\Phi_T$ ) in basic solution	7.5%	-	-
Gas-Phase Enthalpy of Formation	Derived from combustion enthalpies	CBS-QB3	Good agreement with experiment
Tautomeric Stability	Keto form is major tautomer in neutral solution	B3LYP/6-311++G(d,p)	Keto form is energetically favorable

## Biological Activity: A Dual Role in Antimicrobial Action and Quorum Sensing

**4-Hydroxyquinoline** and its derivatives are known for their significant biological activities, ranging from antimicrobial and antioxidant effects to their involvement in bacterial communication systems.

### Antimicrobial Activity

Experimental studies have demonstrated the growth-inhibitory effects of **4-hydroxyquinoline** against various bacteria. While specific Minimum Inhibitory Concentration (MIC) values for the parent compound are not extensively reported, derivatives of **4-hydroxyquinoline** have shown potent antibacterial activity.

Table 2: Antimicrobial Activity of **4-Hydroxyquinoline** and its Derivatives

Compound/Derivative	Bacterial Strain	MIC (µg/mL)	Reference
4-Hydroxy-2-quinolone analogs	Staphylococcus aureus	125-1000	
4-Hydroxy-2-quinolone analogs	Escherichia coli	>1000	
Quinoline-based hydroxyimidazolium hybrids	E. coli	≥50	
Quinoline-based hydroxyimidazolium hybrids	K. pneumoniae	≥50	
Quinoline-based hydroxyimidazolium hybrids	S. aureus	2	
8-Hydroxyquinoline derivative (PH176)	MRSA (MIC50)	16	
8-Hydroxyquinoline derivative (PH176)	MRSA (MIC90)	32	

## Antioxidant Activity

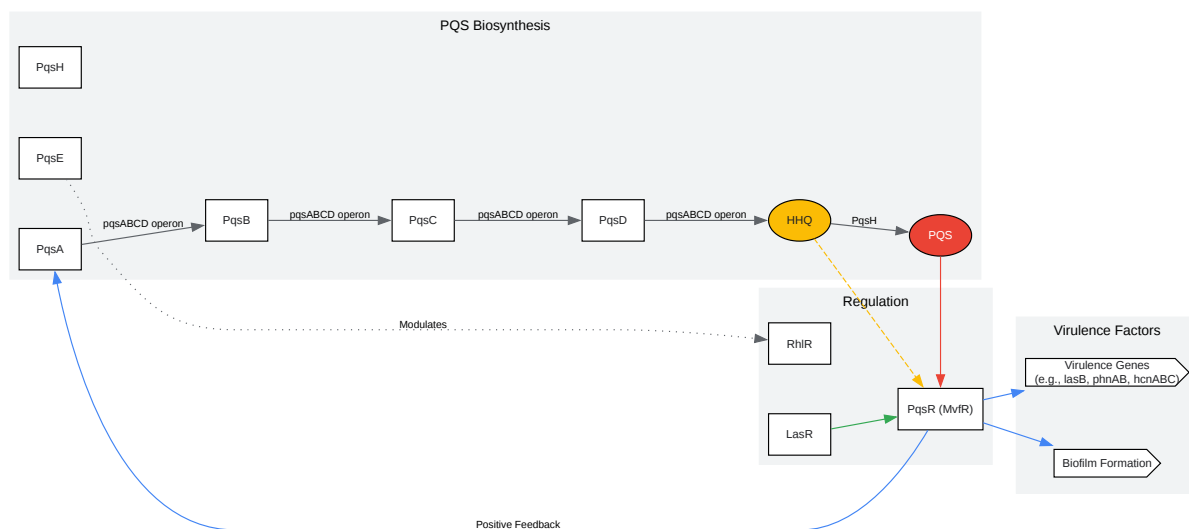
The antioxidant properties of **4-hydroxyquinoline** derivatives have been investigated, with their efficacy attributed to the ability to scavenge free radicals. However, specific IC<sub>50</sub> values for the parent **4-hydroxyquinoline** from standardized assays like DPPH and ABTS are not widely available in the reviewed literature, which often focuses on derivatives.

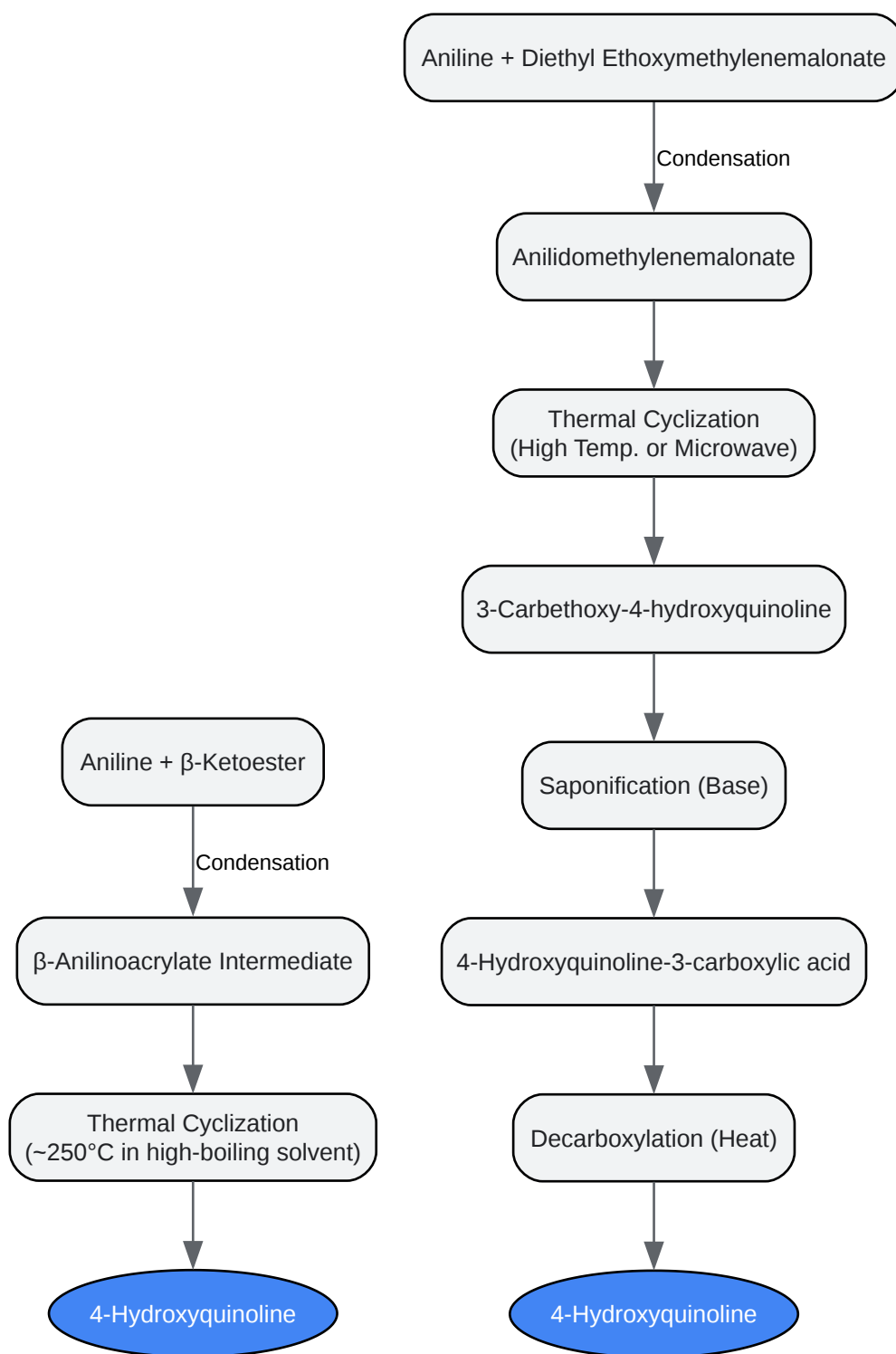
## Role in Quorum Sensing

In the opportunistic pathogen *Pseudomonas aeruginosa*, 2-alkyl-**4-hydroxyquinolines** (AHQs) play a crucial role as signal molecules in the pqs quorum-sensing system. This system is integral to the regulation of virulence factors and biofilm formation. The *Pseudomonas*

Quinolone Signal (PQS), 2-heptyl-3-hydroxy-4(1H)-quinolone, is a key autoinducer in this pathway.

Below is a diagram illustrating the logical relationship of the pqs quorum-sensing system.





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